

Gene Expression Analysis Following Demethylwedelolactone Sulfate Treatment: A Comparative Guide

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Compound of Interest

Compound Name: Demethylwedelolactone Sulfate

Cat. No.: B3027529

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Objective Comparison of Gene Expression Modulation

Due to a lack of publicly available gene expression data specifically for **Demethylwedelolactone Sulfate**, this guide provides a comparative analysis of its closely related and parent compound, Wedelolactone. The data presented here is derived from studies on Wedelolactone and serves as a proxy to infer potential molecular responses to **Demethylwedelolactone Sulfate**. It is hypothesized that the sulfated form may exhibit altered pharmacokinetic properties but likely shares core mechanisms of action with its parent compound.

Summary of Quantitative Gene Expression Data

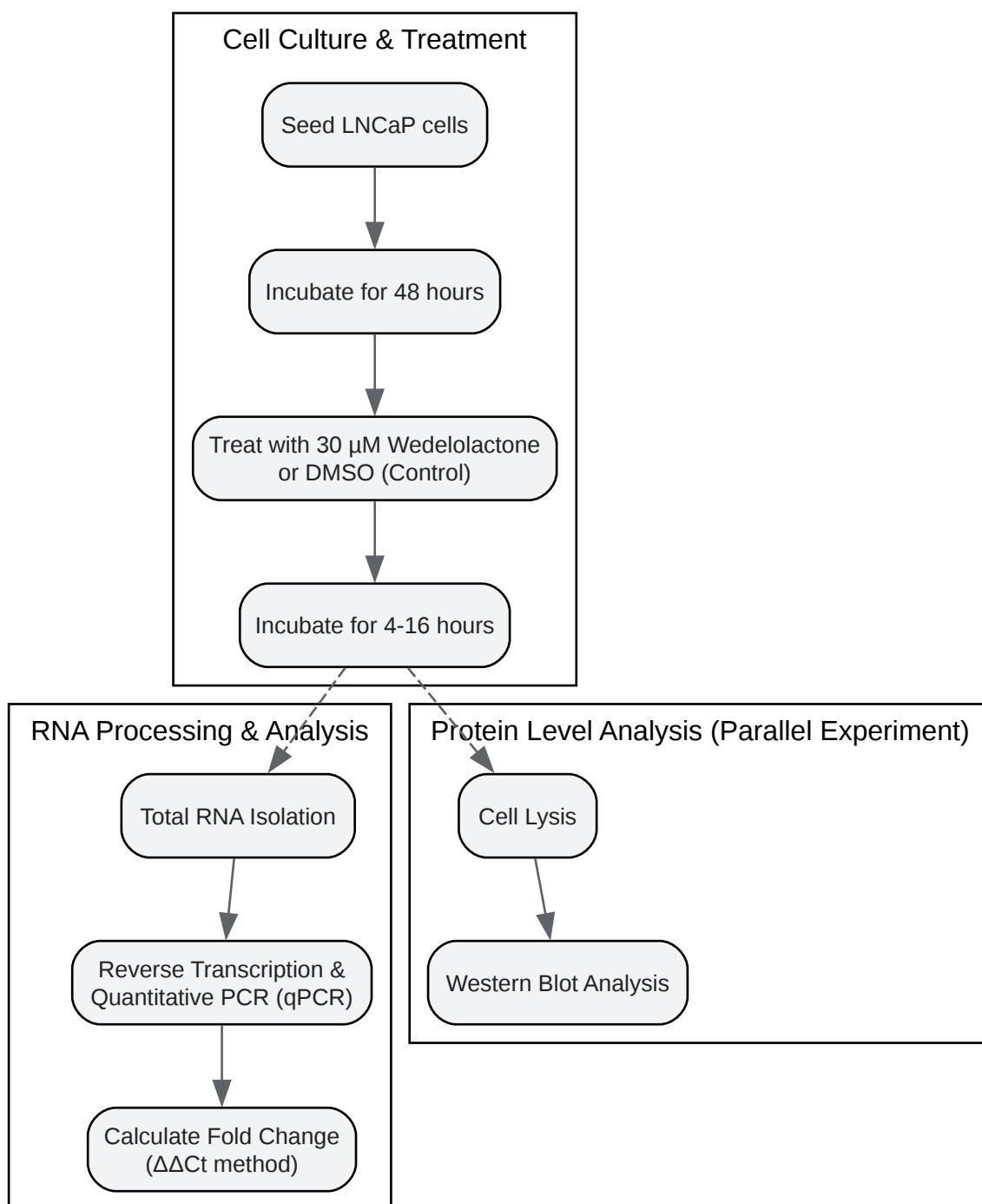
The following table summarizes the quantitative changes in gene expression observed in human prostate cancer cells (LNCaP) following treatment with Wedelolactone. This data provides insights into the potential anti-cancer mechanisms by highlighting the downregulation of key oncogenes and their targets.

Gene	Treatment	Fold Change vs. Control	Cell Type	Time Point	Experimental Method
c-Myc	30 μ M Wedelolactone	~0.25	LNCaP	16 hours	qPCR
TMPRSS2	30 μ M Wedelolactone	~0.4	LNCaP	16 hours	qPCR
Survivin	30 μ M Wedelolactone	~0.5	LNCaP	16 hours	qPCR
Cyclin D1	30 μ M Wedelolactone	~0.6	LNCaP	16 hours	qPCR
CDK4	30 μ M Wedelolactone	~0.7	LNCaP	16 hours	qPCR
ATF3	30 μ M Wedelolactone	~2.5	LNCaP	16 hours	qPCR
GADD45 α	30 μ M Wedelolactone	~2.0	LNCaP	16 hours	qPCR

Data extracted from a study by Sarveswaran et al. (2016) on Wedelolactone in prostate cancer cells.[\[1\]](#)[\[2\]](#)

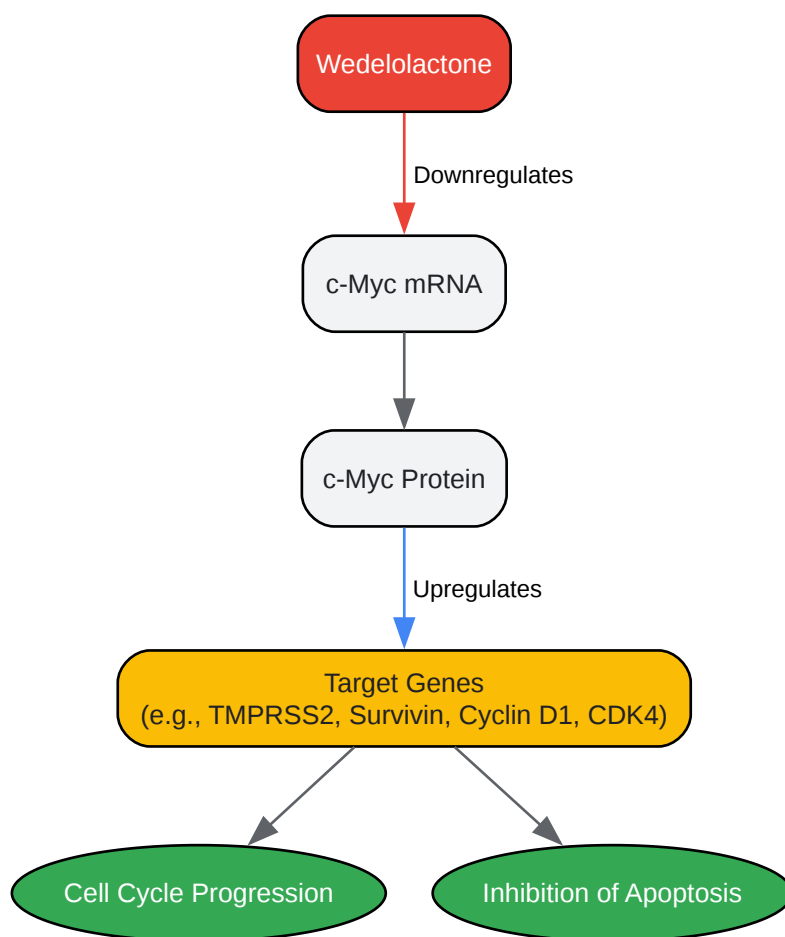
Signaling Pathways Modulated by Wedelolactone

Wedelolactone has been shown to influence several key signaling pathways involved in cancer progression and inflammation. The diagrams below illustrate the putative mechanisms of action.



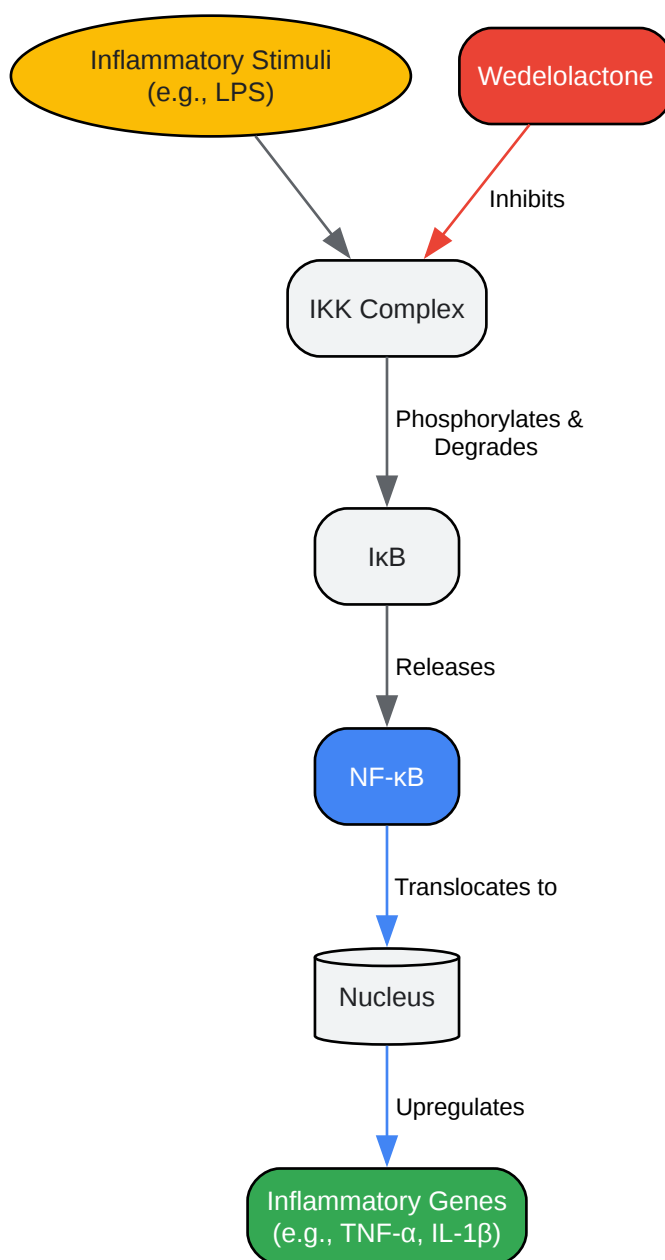
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Figure 1: Experimental workflow for gene expression analysis.



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Figure 2: Downregulation of the c-Myc signaling pathway.



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References

- 1. Wedelolactone, an anti-inflammatory botanical, interrupts c-Myc oncogenic signaling and synergizes with enzalutamide to induce apoptosis in prostate cancer cells - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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